Azithromycin chemical structure and properties

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An In-depth Technical Guide to the Chemical Structure and Properties of Azithromycin

Introduction

Azithromycin is a semi-synthetic macrolide antibiotic belonging to the azalide subclass.[1][2] Discovered in 1980, it is derived from erythromycin A and is characterized by the incorporation of a methyl-substituted nitrogen atom into the 15-membered macrocyclic lactone ring.[3][4] This structural modification confers enhanced acid stability, a broader spectrum of activity, and unique pharmacokinetic properties, including a long half-life and extensive tissue penetration.[5][6] Beyond its well-established antibacterial effects, azithromycin exhibits significant anti-inflammatory and immunomodulatory activities.[7][8] This guide provides a detailed overview of its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols for its analysis.

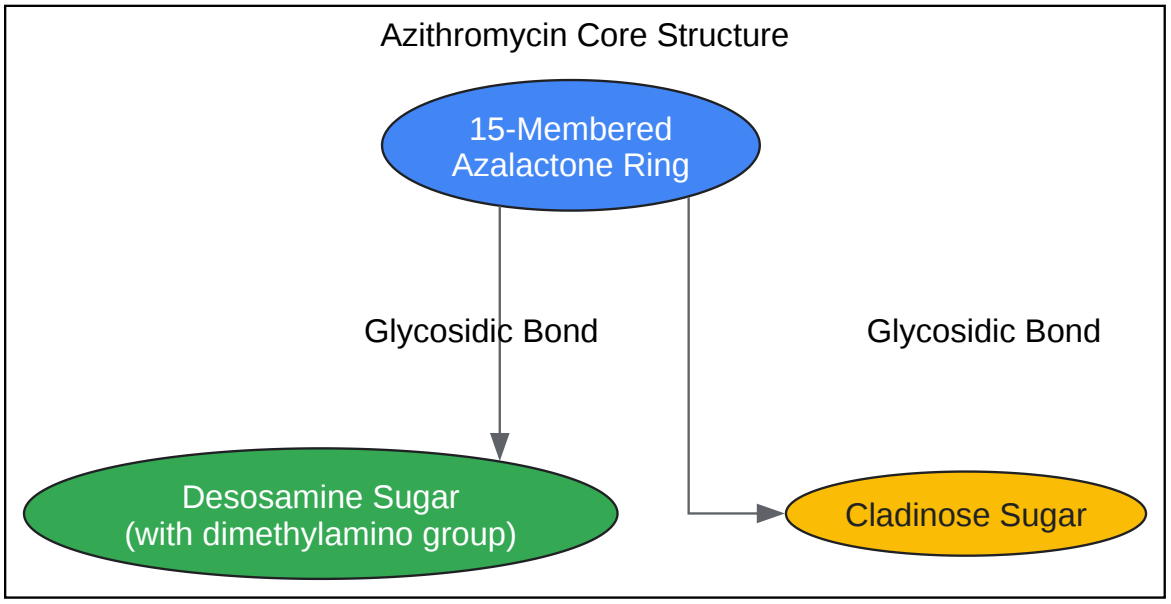
Chemical Structure and Identification

Azithromycin's distinct structure is central to its biological activity. It is composed of a 15-membered azalactone ring to which two sugar moieties, desosamine and cladinose, are attached.[2] The nitrogen atom in the aglycone ring differentiates it from other macrolides like erythromycin.[3]

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- IUPAC Name: (2R,3S,4R,5R,8R,10R,11R,12S,13S,14R)-11-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-2-ethyl-3,4,10-trihydroxy-13-[(2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyloxan-2-yl]oxy-3,5,6,8,10,12,14-heptamethyl-1-oxa-6-azacyclopentadecan-15-one[3][9]

- Molecular Formula: $C_{38}H_{72}N_2O_{12}$[2][3][4][7][10][11]



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Logical relationship of Azithromycin's core components.

Physicochemical and Pharmacokinetic Properties

The physicochemical and pharmacokinetic parameters of azithromycin are summarized below. These properties contribute to its clinical efficacy, allowing for short-course, once-daily dosing regimens.[12][13]

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Property	Value	Reference(s)
Molecular Weight	748.98 - 749.0 g/mol	[4][10]
Appearance	White to off-white crystalline powder	[1][4][11]
Melting Point	113 - 128 °C	[1][3][11]
Solubility	Minimally soluble in water; Soluble in ethanol, DMSO, chloroform	[1][3][11]
pKa	5.41	[11]
LogP (Octanol-Water)	3.03 - 3.33	[3][11]
Oral Bioavailability	~37%	[4][13]
Plasma Protein Binding	Variable: 7% (at 2 µg/mL) to 51% (at 0.02 µg/mL)	[14]
Terminal Half-Life	~68 hours	[5][14]
Metabolism	Primarily hepatic	[14]
Elimination	Major route is biliary excretion, predominantly as unchanged drug	[5]

Mechanism of Action

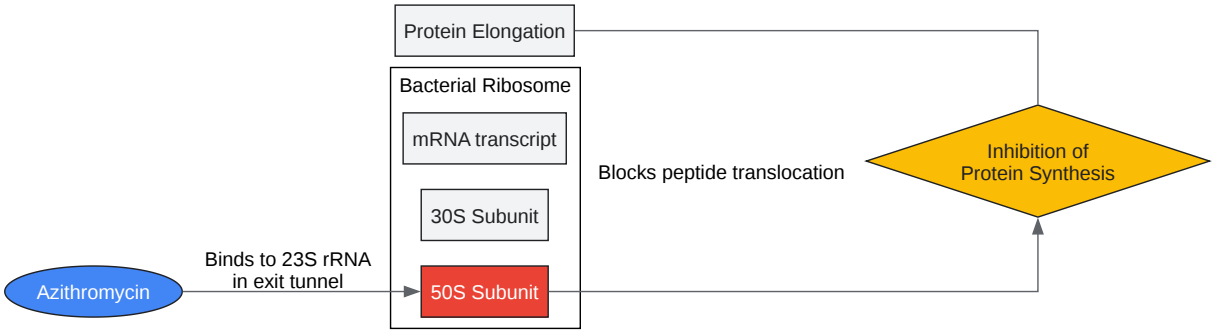
Azithromycin exerts its effects through two primary mechanisms: direct antibacterial action by inhibiting protein synthesis and indirect action via modulation of host immune responses.

Antibacterial Action

Azithromycin's bacteriostatic activity is achieved by targeting the bacterial ribosome.[7] It binds to the 23S rRNA component of the large 50S ribosomal subunit, at a site within the nascent peptide exit tunnel.[12][14][15] This binding event physically obstructs the path of the growing polypeptide chain, which in turn inhibits the translocation of peptidyl-tRNA from the A-site to the P-site of the ribosome.[15] The ultimate result is the cessation of bacterial protein synthesis.[5]

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[15] Some evidence also suggests it may interfere with the assembly of the 50S ribosomal subunit.[4][12]



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Workflow of Azithromycin's antibacterial mechanism.

Immunomodulatory Action

Azithromycin has potent anti-inflammatory effects that are independent of its antibacterial properties.[8] These effects are mediated through the modulation of key intracellular signaling pathways in immune and epithelial cells.

A primary target is the Nuclear Factor-kappa B (NF-κB) signaling pathway, a central regulator of inflammation.[16] Azithromycin prevents the degradation of IκBα, the inhibitory protein that sequesters NF-κB in the cytoplasm.[7] This action inhibits the translocation of the active p65 subunit of NF-κB into the nucleus, thereby downregulating the transcription of pro-inflammatory genes and reducing the production of cytokines such as TNF-α, IL-6, and IL-8.[7][8][16]

Inhibition of the NF-κB signaling pathway by Azithromycin.

Additionally, azithromycin has been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) cascade, including the ERK and JNK pathways.[17][18] By suppressing these pathways, it can further reduce the expression of inflammatory cytokines and chemokines.[18]

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Experimental Protocols

Protocol for Spectrophotometric Determination of Azithromycin

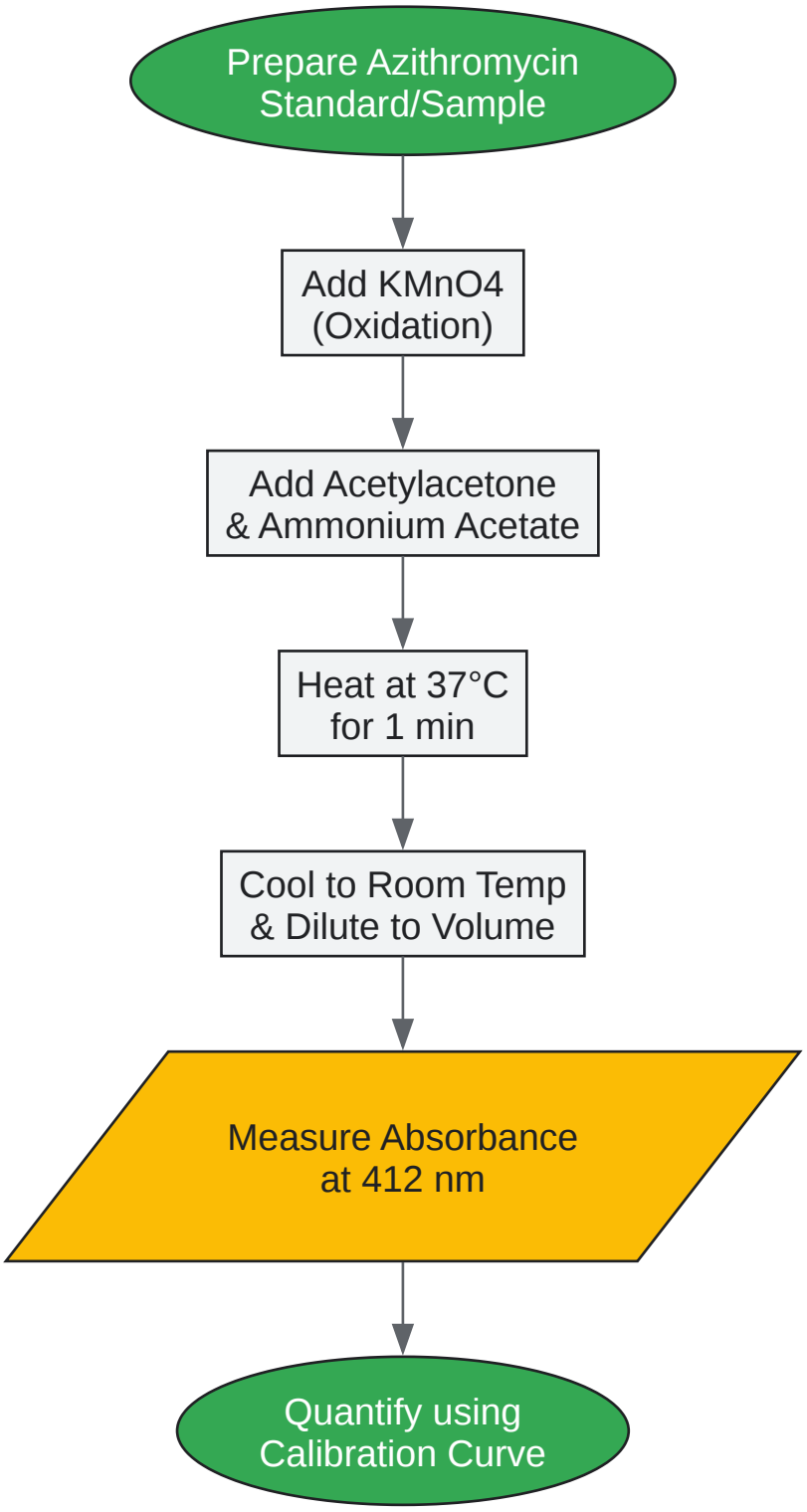
This method is based on the oxidation of azithromycin with potassium permanganate to yield formaldehyde, which is then reacted with acetylacetone to form a yellow chromogen that can be quantified spectrophotometrically.[19]

Methodology:

- Standard Solution Preparation: Prepare a stock solution of azithromycin working standard at a concentration of 250 µg/mL in a suitable solvent.
- Sample Preparation:
  - Pipette aliquots of the standard solution (e.g., 0.4, 0.8, 1.0, 2.0, 3.0 mL) into a series of 10 mL volumetric flasks to create a calibration curve in the range of 10-75 µg/mL.[19]
  - For pharmaceutical dosage forms, weigh and powder a sufficient quantity of tablets, dissolve in a solvent, and dilute to fall within the calibration range.
- Reaction:
  - To each flask, add a specified volume of potassium permanganate solution to initiate oxidation.
  - Add a reagent solution containing acetylacetone and ammonium acetate.
- Incubation and Measurement:
  - Heat the reaction flasks in a water bath at 37°C for 1 minute.[19]
  - Cool the flasks to room temperature and adjust the final volume to 10 mL with distilled water.
  - Measure the absorbance of the resulting yellow solution at the wavelength of maximum absorbance (λmax), which is approximately 412 nm, against a reagent blank.[19]

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- Quantification: Construct a calibration curve of absorbance versus concentration and determine the concentration of azithromycin in the unknown samples using the linear regression equation derived from the curve.[19]



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Workflow for spectrophotometric determination of Azithromycin.

Protocol for RP-HPLC-UV Determination of Azithromycin

This protocol outlines a simple reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection for the quantification of azithromycin in bulk and pharmaceutical forms.[6]

Chromatographic Conditions:

- Column: C18, 5 µm particle size, 250 mm × 4.6 mm.[6]
- Mobile Phase: Isocratic mixture of Methanol and Buffer (e.g., phosphate buffer) at a ratio of 90:10 (v/v).[6]
- Flow Rate: 1.5 mL/min.[6]
- Detection Wavelength: 210 nm.[6]
- Injection Volume: 500 µL.[6]
- Temperature: Ambient.

Methodology:

- Mobile Phase Preparation: Prepare the methanol and buffer solutions. Filter and degas the mobile phase prior to use.
- Standard Stock Solution: Accurately weigh 10 mg of azithromycin reference standard and dissolve it in a 10 mL volumetric flask using the mobile phase to obtain a concentration of 1.0 mg/mL. Store this stock solution at 4°C.[6]
- Working Standard Solutions: Prepare fresh working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations suitable for constructing a calibration curve (e.g., starting from 1 µg/mL).
- Sample Preparation:

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- For tablets, weigh and finely powder at least 20 tablets.
- Transfer a quantity of powder equivalent to a known amount of azithromycin into a volumetric flask.
- Add mobile phase, sonicate to dissolve, and dilute to volume.
- Filter the solution through a 0.45 µm syringe filter before injection.

- Analysis: Inject the standard solutions and sample solutions into the HPLC system. Identify the azithromycin peak by its retention time and quantify the amount using the peak area against the calibration curve.

Conclusion

Azithromycin remains a clinically significant antibiotic due to its favorable chemical structure and multifaceted properties. Its 15-membered azalide ring provides a unique pharmacokinetic profile, while its ability to inhibit bacterial protein synthesis ensures broad-spectrum antibacterial efficacy. Furthermore, its capacity to modulate critical inflammatory signaling pathways, such as NF-κB and MAPK, highlights its role as an important immunomodulatory agent. The analytical protocols detailed herein provide robust frameworks for the quality control and quantitative analysis of azithromycin in research and pharmaceutical development settings.

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